

Disperse Yellow 49 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Yellow 49

Cat. No.: B1656943

[Get Quote](#)

An In-depth Technical Guide to Disperse Yellow 49

Disperse Yellow 49 is a synthetic organic compound classified as a methine dye.^[1] It is primarily utilized as a disperse dye in the textile industry for imparting a bright, greenish-yellow hue to synthetic fibers.^{[1][2]} Its low water solubility makes it suitable for the dyeing of hydrophobic fibers such as polyester, nylon, diacetate, and triacetate.^{[2][3]} This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **Disperse Yellow 49**, intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Structure and Identification

Disperse Yellow 49 is chemically known as 2-[4-(dicyanomethyl)-N-ethyl-3-methylanilino]ethyl N-phenylcarbamate.^[2] Its structure features a central N-alkylaniline core, substituted with a dicyanomethyl group and an ethyl N-phenylcarbamate side chain.

Table 1: Chemical Identifiers for **Disperse Yellow 49**

Identifier	Value
CAS Number	54824-37-2[1]
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₂ [1]
Molecular Weight	362.43 g/mol [1]
IUPAC Name	2-[4-(dicyanomethyl)-N-ethyl-3-methylanilino]ethyl N-phenylcarbamate[2]
Synonyms	C.I. Disperse Yellow 49, Artisil Brilliant Yellow 6GFL, Foron Brilliant Yellow SE 6GFL[2][3]

Physicochemical Properties

Disperse Yellow 49 exists as a yellow to light brown powder at room temperature.[1][4] It exhibits poor solubility in water but is soluble in various organic solvents, including acetone and ethanol, and slightly soluble in dimethyl sulfoxide (DMSO) and methanol.[4][5]

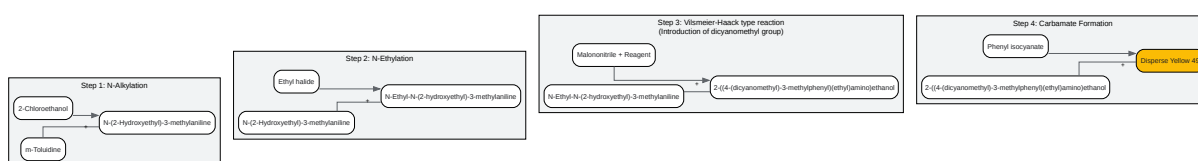
Table 2: Physical and Chemical Properties of **Disperse Yellow 49**

Property	Value
Appearance	Yellow to Light Brown Powder[1][4]
Boiling Point	531.9 ± 50.0 °C at 760 mmHg (Predicted)[2]
Flash Point	275.5 ± 30.1 °C (Predicted)[2]
Density	1.2 ± 0.1 g/cm ³ (Predicted)[2]
Solubility	Soluble in acetone and ethanol; Slightly soluble in DMSO and methanol[4][5]
Chemical Stability	Decomposes under high temperature and alkaline conditions[1]
Ion Sensitivity	Color may be affected by the presence of copper and iron ions[1]

Synthesis of Disperse Yellow 49

The synthesis of **Disperse Yellow 49** is achieved through multi-step organic reactions. While specific industrial synthesis protocols are proprietary, a plausible synthetic pathway can be deduced from its chemical structure. The process likely involves the formation of an N-alkylaniline intermediate, followed by the introduction of the dicyanomethyl group, and finally, the formation of the carbamate linkage.

A potential synthetic route is outlined below:



[Click to download full resolution via product page](#)

Deduced Synthetic Pathway for **Disperse Yellow 49**.

Experimental Protocols

Dyeing of Polyester Fabric (Carrier Method)

This protocol describes a laboratory-scale procedure for dyeing polyester fabric with **Disperse Yellow 49** using a carrier.

- Preparation of the Dyebath:

- Prepare a stock solution of **Disperse Yellow 49** by pasting a known amount of the dye with a dispersing agent and then diluting with deionized water.
- The dyebath is prepared to a specific liquor ratio (e.g., 1:40) and contains the dye dispersion, a carrier (e.g., methylnaphthalene), and an acid to maintain a pH of approximately 3-5.[1]
- Dyeing Procedure:
 - Introduce a pre-wetted polyester fabric sample into the dyebath at room temperature.
 - Gradually raise the temperature of the dyebath to 100 °C over 30-45 minutes.[1]
 - Maintain the temperature at 100 °C for 60-90 minutes with continuous agitation.[1]
 - After dyeing, cool the dyebath and remove the fabric sample.
- Aftertreatment:
 - Rinse the dyed fabric thoroughly with cold water.
 - Perform a reduction clearing treatment with a solution of sodium hydrosulfite and sodium hydroxide to remove unfixed surface dye.
 - Wash the fabric with a non-ionic detergent and then rinse with water.
 - Finally, dry the dyed fabric.

Analysis by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

This method is suitable for the identification and quantification of **Disperse Yellow 49** in textile samples.

- Sample Preparation:[6]
 - Weigh 1 gram of the textile sample and cut it into small pieces.

- Extract the dye using 20 mL of methanol in an ultrasonic bath at 50 °C for 30 minutes.
- Centrifuge the extract at 10,000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 µm PTFE filter.
- Evaporate the filtrate to dryness and reconstitute the residue in a known volume of a water/methanol mixture (e.g., 95:5 v/v).^[6]
- Instrumentation and Conditions:^[6]^[7]
 - HPLC System: A high-performance liquid chromatograph.
 - Column: A reverse-phase column, such as a ZORBAX XDB-C8 (50 mm × 2.1 mm, 1.8 µm) or a Phenomenex Kinetex C18 (100 × 2.1 mm, 1.7 µm).^[6]^[7]
 - Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 5 mM ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).^[7]
 - Mass Spectrometer: A triple quadrupole or time-of-flight mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive ion mode is typically used.
 - Data Acquisition: Multiple Reaction Monitoring (MRM) for quantification or full scan for identification.

Table 3: Example HPLC Gradient Elution Program

Time (min)	% Mobile Phase A (5 mM Ammonium Acetate in Water)	% Mobile Phase B (Acetonitrile)
0	60	40
6	40	60

This is an exemplary gradient and may require optimization based on the specific instrument and column used.

Applications

The primary application of **Disperse Yellow 49** is in the dyeing of polyester fibers, where it exhibits good fastness properties, particularly lightfastness.[2] It is suitable for both hot melt dyeing (at optimal temperatures of 195-200 °C) and carrier dyeing methods (at 100 °C).[1][8] It can also be used for the direct printing of polyester, nylon, and acetate fabrics.[8] When dyeing polyester-cotton blends, it does not stain the cotton component.[2] Beyond textiles, it has found use in coloring inks, paints, plastics, and rubber.[5] Some research also indicates its use as a model compound for studying the properties of azo dyes and their environmental interactions.[2] Furthermore, it has been investigated for potential applications in the development of new materials like polymers and nanomaterials.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. academic.oup.com [academic.oup.com]
- 4. DISPERSE YELLOW 49 CAS#: 54824-37-2 [m.chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. shimadzu.com [shimadzu.com]
- 7. youngin.com [youngin.com]
- 8. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- To cite this document: BenchChem. [Disperse Yellow 49 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1656943#disperse-yellow-49-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com